

An In-depth Technical Guide to the Safe Handling of 2-(Methylsulfonyl)ethanol

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Compound of Interest

Compound Name: 2-(Methylsulfonyl)ethanol

Cat. No.: B046698

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This guide provides comprehensive safety data and handling protocols for **2-(Methylsulfonyl)ethanol** (CAS No. 15205-66-0), a versatile building block in organic synthesis. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of its properties and associated hazards, enabling its safe use in a laboratory setting.

Chemical Identification

Parameter	Information
Chemical Name	2-(Methylsulfonyl)ethanol
Synonyms	2-Hydroxyethyl methyl sulfone, 2-Methanesulfonylethanol, 2-Methanesulfonylethan-1-ol, 2-Methylsulfonyl ethyl alcohol
CAS Number	15205-66-0[1]
Molecular Formula	C ₃ H ₈ O ₃ S[2][3]
Molecular Weight	124.16 g/mol [2][3]
Structure	CS(=O)(=O)CCO[2][3]

Physical and Chemical Properties

The physical and chemical properties of **2-(Methylsulfonyl)ethanol** are summarized in the table below. This data is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Physical State	White to almost white solid or clear yellow liquid	[2]
Appearance	Yellow Liquid	[1][4]
Odor	Stench	[1][4]
Melting Point	31 - 33 °C / 87.8 - 91.4 °F	[1][5][6]
Boiling Point	148 - 149 °C / 298.4 - 300.2 °F	[1][5][6]
Flash Point	> 110 °C / > 230 °F	[1]
Density	1.33 g/cm ³	[2]
Solubility	Soluble in water. Slightly soluble in chloroform and ethyl acetate.	[2][6]
pKa	13.61 ± 0.10 (Predicted)	[6][7]

Hazard Identification and Toxicological Information

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), this chemical is not considered hazardous.[1] However, it is essential to handle it with care as with all laboratory chemicals.

- Acute Toxicity: No acute toxicity information is available for this product.[1][4]
- Irritation: No information available.[1]
- Sensitization: No information available.[1]

- Carcinogenicity: The carcinogenicity of this substance has not been evaluated by major regulatory agencies.[1]
- Hazards not otherwise classified (HNOC): None identified.[1] A notable characteristic is its "stench" odor.[1][4]

Safe Handling and Storage

Proper handling and storage are paramount to ensure safety in the laboratory.

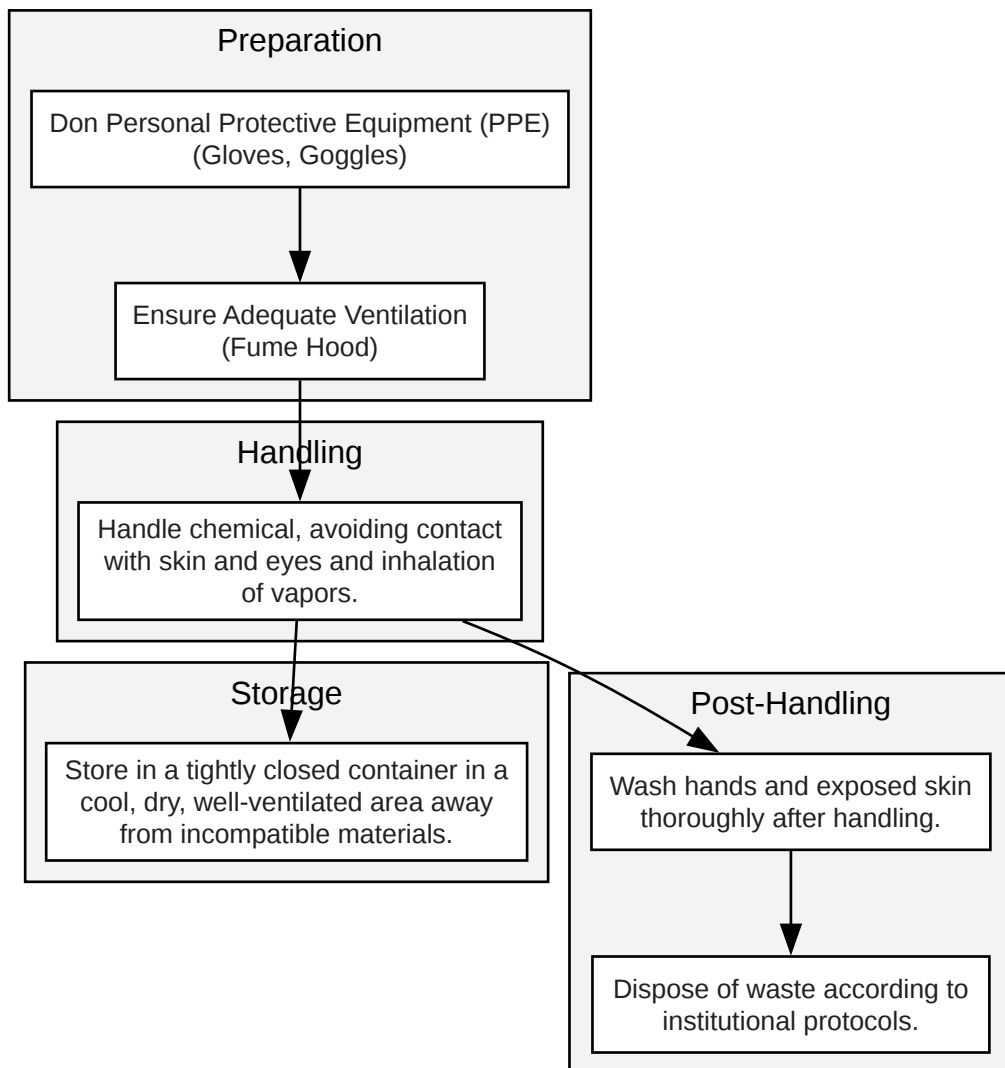
Handling:

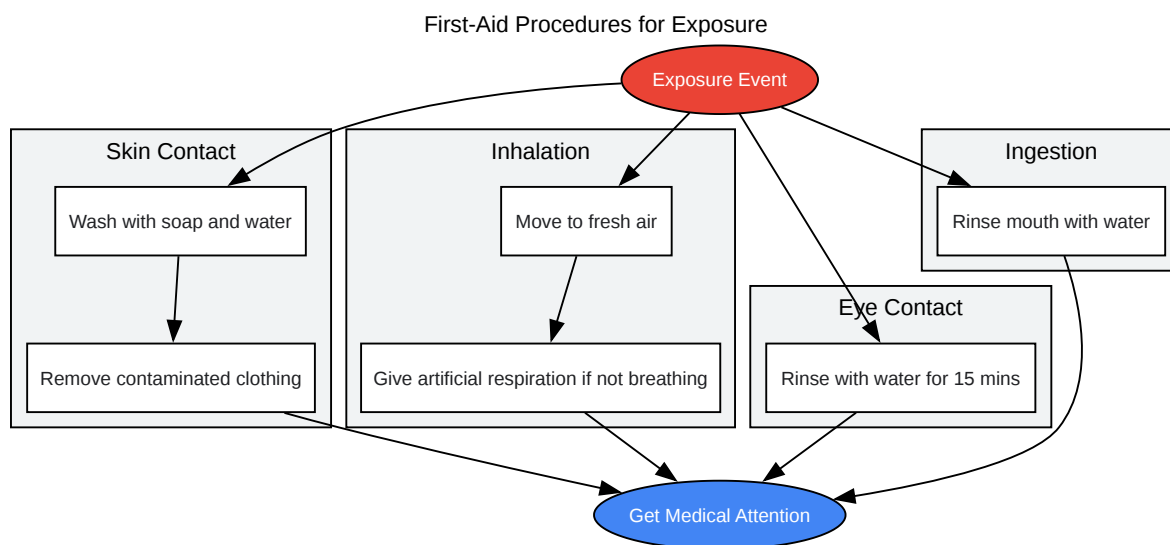
- Avoid contact with skin and eyes.[1][4]
- Do not breathe mist, vapors, or spray.[1][4]
- Ensure adequate ventilation.[1]
- Wash hands thoroughly after handling.[8]

Storage:

- Keep in a dry, cool, and well-ventilated place.[1][4]
- Keep container tightly closed.[1][4]
- Store at ambient temperatures.[7][9] Some sources recommend storage at 2°C - 8°C.[3]
- Incompatible Materials: Strong oxidizing agents.[1]

Workflow for Safe Handling and Storage





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References

- 1. fishersci.com [fishersci.com]
- 2. 2-(Ethanefulfinyl)ethanol (21975-18-8) for sale [vulcanchem.com]
- 3. biosynth.com [biosynth.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. 2-(METHYLSULFONYL)ETHANOL | 15205-66-0 [chemicalbook.com]
- 6. 2-(METHYLSULFONYL)ETHANOL CAS#: 15205-66-0 [m.chemicalbook.com]
- 7. Page loading... [guidechem.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- 9. 2-(Methylsulfonyl)ethanol, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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